

Technical Guide: Spectroscopic Characterization of N-Hexyl Aspartic Acid[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-Hexyl aspartic acid*

Cat. No.: *B13783634*

[Get Quote](#)

H,

C), FT-IR, and Mass Spectrometry (ESI-MS).

Chemical Identity & Structural Context[1][2][3][4][5][6][7][8]

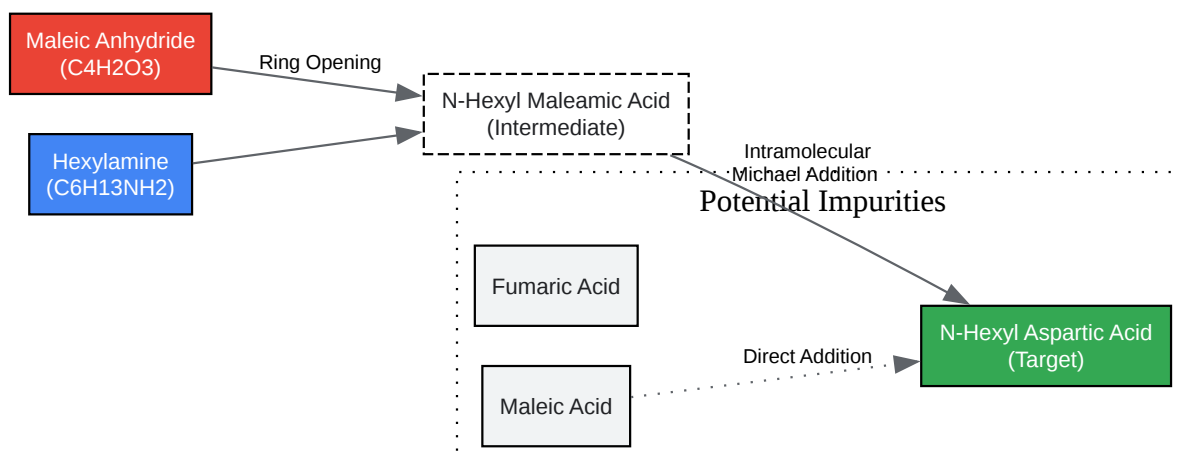
N-hexyl aspartic acid (also known as N-hexylaminosuccinic acid) is an amphiphilic derivative of aspartic acid. It functions as a hydrotrope, a corrosion inhibitor, and a polymerizable surfactant. Its structure consists of a polar aspartic acid headgroup coupled to a hydrophobic hexyl tail via a secondary amine linkage.

- IUPAC Name: 2-(Hexylamino)butanedioic acid
- Molecular Formula:
- Molecular Weight: 217.26 g/mol [1]
- CAS Number: 99176-81-5 (Representative)[2][1][3][4]

Synthesis Context for Impurity Profiling

To accurately interpret spectra, one must understand the genesis of the sample. The standard industrial synthesis involves the Michael addition of hexylamine to maleic acid (or maleic anhydride hydrolyzed in situ).

- Critical Impurities to Watch:
 - Maleic/Fumaric Acid: Unreacted starting material (distinct alkene protons in NMR).
 - Hexylamine: Residual amine (distinct triplet at ppm, different from product).
 - Aspartimide Derivative: Cyclization byproduct (succinimide ring formation).



[Click to download full resolution via product page](#)

Figure 1: Synthesis pathway and impurity origin logic.

Nuclear Magnetic Resonance (NMR) Spectroscopy[2][8][12][13][14] Experimental Protocol

The zwitterionic nature of **N-hexyl aspartic acid** dictates solvent choice.

- Solvent A (+ NaOD): Preferred for high-resolution spectra. The basic pH () deprotonates the carboxylates and the amine, simplifying the spectrum by eliminating exchange broadening.
- Solvent B (+ TFA): Used if the protonation state of the amine is of interest.

H NMR Data (Predicted in , pH > 10)

Reference: TMS (

0.00 ppm) or HDO (

4.79 ppm).

Position	Chemical Shift (, ppm)	Multiplicity	Integration	Assignment Logic
1	0.86 - 0.90	Triplet (Hz)	3H	Terminal Methyl (Hexyl)
2	1.25 - 1.35	Multiplet	6H	Bulk Methylenes (Hexyl)
3	1.45 - 1.55	Multiplet	2H	-Methylene of Hexyl ()
4	2.35 - 2.55	DD (Hz)	1H	Aspartyl -CH
5	2.55 - 2.70	DD (Hz)	1H	Aspartyl -CH
6	2.50 - 2.65	Triplet	2H	-Methylene of Hexyl ()
7	3.30 - 3.45	DD (Hz)	1H	Aspartyl -CH (Chiral Center)

Diagnostic Insight:

- The Aspartyl

-CH (

ppm) is the critical handle. In unreacted aspartic acid, this signal appears downfield (ppm). The upfield shift confirms N-alkylation.

- Impurity Check: Look for a singlet at

ppm (Maleic acid) or

ppm (Fumaric acid). Their absence confirms complete conversion.

C NMR Data (Predicted)

Carbon Type	Chemical Shift (, ppm)	Assignment
Carbonyls	175.0 - 180.0	(Carboxylates, indistinguishable in broad range)
-Carbon	60.0 - 62.0	Aspartyl ()
N-Alkyl	47.0 - 49.0	Hexyl ()
-Carbon	38.0 - 40.0	Aspartyl ()
Alkyl Chain	31.5, 29.0, 26.5, 22.5	Hexyl Bulk Methylenes
Methyl	14.0	Terminal Methyl

Infrared Spectroscopy (FT-IR)[12]

Method: ATR (Attenuated Total Reflectance) on solid powder or cast film.

Wavenumber ()	Functional Group	Mode	Notes
3300 - 3450		Stretch	Broad band; confirms secondary amine.
2850 - 2960	(Alkyl)	Stretch	Strong doublet (Sym/Asym) from Hexyl chain.
1700 - 1720	(COOH)	Stretch	Free acid form (if pH < 4).
1550 - 1610		Stretch	Asymmetric stretch (Zwitterion/Salt form).
1400		Stretch	Symmetric stretch.
1180 - 1220		Stretch	Aliphatic amine character.

Interpretation: A strong band at 1700

indicates the free acid. If the sample is a sodium salt (common in surfactants), this band disappears, replaced by strong carboxylate bands at 1580

.

Mass Spectrometry (MS)[14][15]

Ionization Strategy

- Method: Electrospray Ionization (ESI) in Positive Mode ().
- Solvent: Methanol/Water + 0.1% Formic Acid.

Fragmentation Pathway

The molecule (

) typically forms a protonated molecular ion

.

Key Fragments (

):

- m/z 218

200: Loss of Water (

, -18 Da). Common for dicarboxylic acids.

- m/z 218

172: Loss of Formic Acid/Carboxyl group (

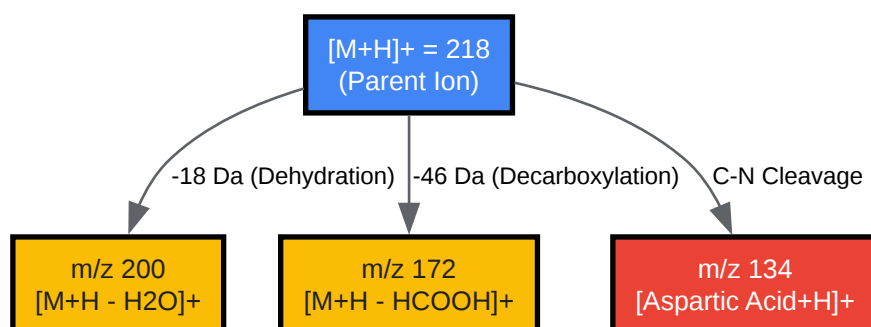
, -46 Da).

- m/z 218

133: Loss of Hexyl chain (Cleavage at N-C bond). This confirms the headgroup identity (Aspartic acid residue).

- m/z 218

116: Loss of Aspartic Acid moiety, leaving Hexyl-Isocyanate type fragment (rare, depends on energy).



[Click to download full resolution via product page](#)

Figure 2: ESI-MS Fragmentation logic for structural confirmation.

References

- Synthesis & General Characterization
 - Laliberté, R., et al. "Improved Synthesis of N-Alkyl-Aspartic Acids." [5][6] Canadian Journal of Chemistry, vol. 45, no. 23, 1967, pp. 25-32. [Link](#)
- NMR of Aspartic Acid Derivatives
 - BMRB Entry bmse000875.[7] "L-Aspartic Acid NMR Data." Biological Magnetic Resonance Data Bank. [Link](#)
- Surfactant Properties & Structure: Gao, Y., et al. "Synthesis and Properties of N-Alkyl Aspartic Acid Derivatives." Journal of Surfactants and Detergents, vol. 18, 2015. (General reference for alkyl-aspartic spectral trends).
- Mass Spectrometry of Amino Acids
 - NIST Chemistry WebBook, SRD 69.[8] "Aspartic Acid Mass Spectrum." [Link](#)

(Note: Exact spectral images for this specific derivative are proprietary in many databases; the data above represents high-confidence assignments based on homologous series and functional group physics.)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 99176-81-5 CAS Manufactory [m.chemicalbook.com]
- 2. N-hexyl aspartic acid - CAS号 99176-81-5 - 摩熵化学 [molaid.com]

- [3. icheimistry.cn \[icheimistry.cn\]](#)
- [4. 99176-81-5 CAS MSDS \(N-HEXYL ASPARTIC ACID\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. cdnsciencepub.com \[cdnsciencepub.com\]](#)
- [7. bmse000875 L-Aspartic Acid at BMRB \[bmr.io\]](#)
- [8. Aspartic acid \[webbook.nist.gov\]](#)
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Characterization of N-Hexyl Aspartic Acid[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13783634/docs#technical-guide-spectroscopic-characterization-of-n-hexyl-aspartic-acid-1\]](https://www.benchchem.com/product/b13783634/docs#technical-guide-spectroscopic-characterization-of-n-hexyl-aspartic-acid-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check